

3-Fluoro-2-iodoaniline hydrochloride molecular weight and formula

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Compound of Interest

Compound Name: *3-Fluoro-2-iodoaniline hydrochloride*

Cat. No.: *B040847*

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Technical Guide: 3-Fluoro-2-iodoaniline Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the molecular properties of **3-Fluoro-2-iodoaniline hydrochloride**, a compound of interest in various research and development applications.

Core Molecular Data

The fundamental molecular characteristics of **3-Fluoro-2-iodoaniline hydrochloride** are summarized in the table below. This data is crucial for stoichiometric calculations, solution preparation, and analytical characterization.

Property	Value
Molecular Formula	C ₆ H ₆ ClFIN
Molecular Weight	273.48 g/mol

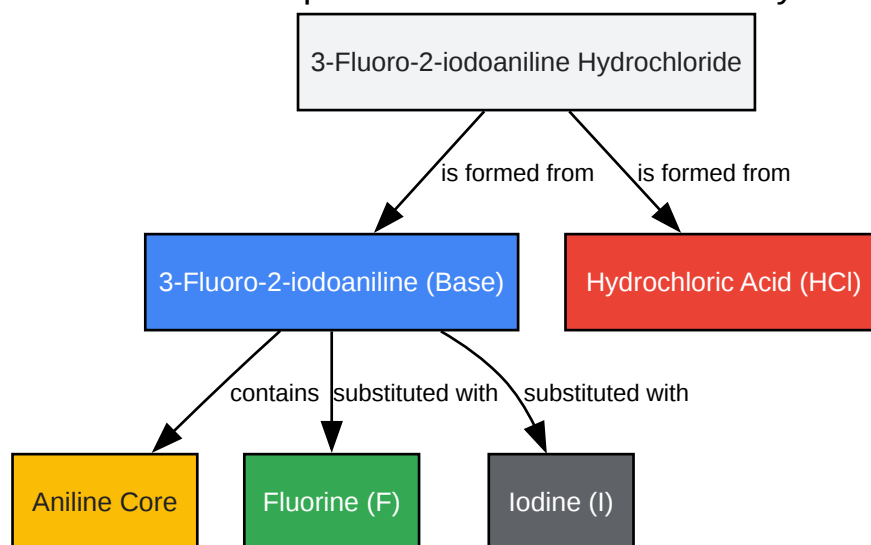
Note: The molecular weight is calculated based on the atomic weights of the constituent elements: Carbon (12.01 g/mol), Hydrogen (1.008 g/mol), Chlorine (35.45 g/mol), Fluorine

(19.00 g/mol), Iodine (126.90 g/mol), and Nitrogen (14.01 g/mol).

Structural Composition

The molecular structure of **3-Fluoro-2-iodoaniline hydrochloride** is composed of a substituted aniline ring with fluoro and iodo groups, neutralized by hydrochloric acid. The logical relationship between the constituent parts of the molecule is illustrated in the following diagram.

Component Relationship of 3-Fluoro-2-iodoaniline Hydrochloride



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Component relationship diagram.

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